

"handling and storage procedures for Methyl (E)-m-nitrocinnamate"

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Compound of Interest

Compound Name: Methyl (E)-m-nitrocinnamate

Cat. No.: B168584

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Application Notes and Protocols for Methyl (E)-m-nitrocinnamate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling, storage, and disposal of **Methyl (E)-m-nitrocinnamate** (CAS No. 659-04-1). The following protocols are based on established best practices for handling nitroaromatic compounds and esters to ensure laboratory safety and maintain the integrity of the compound.

Compound Information

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ NO ₄	[1][2]
Molecular Weight	207.18 g/mol	[1][2]
Appearance	White to off-white solid	[3]
Melting Point	125.3 °C	[3]
Boiling Point	346.2 °C (estimate)	[3]
Purity	Typically ≥98%	[2]

Handling Procedures

Due to the presence of a nitro group, **Methyl (E)-m-nitrocinnamate** should be handled with care, assuming it may have hazardous properties similar to other nitroaromatic compounds.

2.1. Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical.

Body Part	Recommended Protection	Specifications & Rationale
Eyes & Face	Chemical Splash Goggles and Face Shield	Goggles should be worn to protect against splashes. A face shield provides an additional layer of protection for the entire face, especially when there is a risk of significant splashing.[4]
Hands	Double Gloving: Nitrile or Neoprene Gloves	No single glove material protects against all chemicals. Nitrile gloves offer good resistance to a range of chemicals. Double gloving provides an extra barrier. For significant contamination risk, consider heavier-duty gloves like neoprene. Always inspect gloves before use and change them immediately upon contamination.[4]
Body	Chemical-Resistant Laboratory Coat	A lab coat made of a material like Nomex® or 100% cotton should be worn and fully buttoned to protect the skin. Avoid synthetic fabrics that can melt or burn easily.[4]
Feet	Closed-Toed, Chemical-Resistant Shoes	Shoes must cover the entire foot to prevent injury from spills or falling objects.

2.2. Experimental Protocol: Weighing and Transferring

- Preparation:
 - Ensure a chemical fume hood is certified and functioning correctly.

- Verify all necessary PPE is available and in good condition.
- Locate the nearest emergency equipment (safety shower, eyewash station, fire extinguisher).
- Designate a specific area within the fume hood for handling the compound.
- Handling:
 - Always work within the sash of a chemical fume hood to minimize inhalation exposure.^[5]
 - When weighing, use a tared container and carefully transfer the solid using a spatula. Avoid creating dust.
 - If transferring the chemical, use appropriate tools to avoid direct contact.
 - Keep containers of the chemical tightly closed when not in use to prevent the release of vapors.
- Post-Handling:
 - Thoroughly clean the work area at the end of the procedure.
 - Decontaminate any equipment that has come into contact with the chemical.
 - Carefully remove PPE to avoid self-contamination, removing gloves last.
 - Wash hands thoroughly with soap and water after removing gloves.

Storage Procedures

Proper storage is crucial to maintain the stability and integrity of **Methyl (E)-m-nitrocinnamate**.

Recommended Storage Conditions:

Parameter	Recommendation	Rationale
Temperature	2-8°C	To minimize degradation over time.
Atmosphere	Under an inert gas (e.g., Argon or Nitrogen)	To prevent potential oxidation or reaction with atmospheric moisture. ^[3]
Light	Store in a dark place or in an amber vial	To prevent photodegradation.
Container	Tightly sealed, appropriate container	To prevent contamination and exposure to moisture.

Stability Profile

While specific quantitative stability data for **Methyl (E)-m-nitrocinnamate** is limited in the available literature, the following information is based on the general properties of cinnamate esters and nitroaromatic compounds.

4.1. Thermal Stability The compound is expected to be thermally stable under normal handling and storage conditions. Thermal analysis of similar compounds suggests structural integrity is maintained within a temperature range of 30-200°C, with decomposition initiating at elevated temperatures.

4.2. Hydrolysis As an ester, **Methyl (E)-m-nitrocinnamate** can undergo hydrolysis to form m-nitrocinnamic acid and methanol. This reaction is typically catalyzed by acid or base.

- Recommendation: Avoid exposure to strong acids, bases, and high humidity to minimize hydrolysis.

4.3. Photostability Nitroaromatic compounds can be susceptible to photodegradation upon exposure to UV light.^{[1][6]} The cinnamate moiety can also undergo photochemical reactions.

- Recommendation: Protect the compound from light by storing it in a dark place or using amber-colored containers.

Disposal Procedures

Dispose of chemical waste in accordance with local regulations and institutional guidelines.^[5]

5.1. Waste Segregation

- Collect waste containing **Methyl (E)-m-nitrocinnamate** in a dedicated, properly labeled hazardous waste container.
- Do not mix with incompatible waste streams.

5.2. Decontamination of Labware

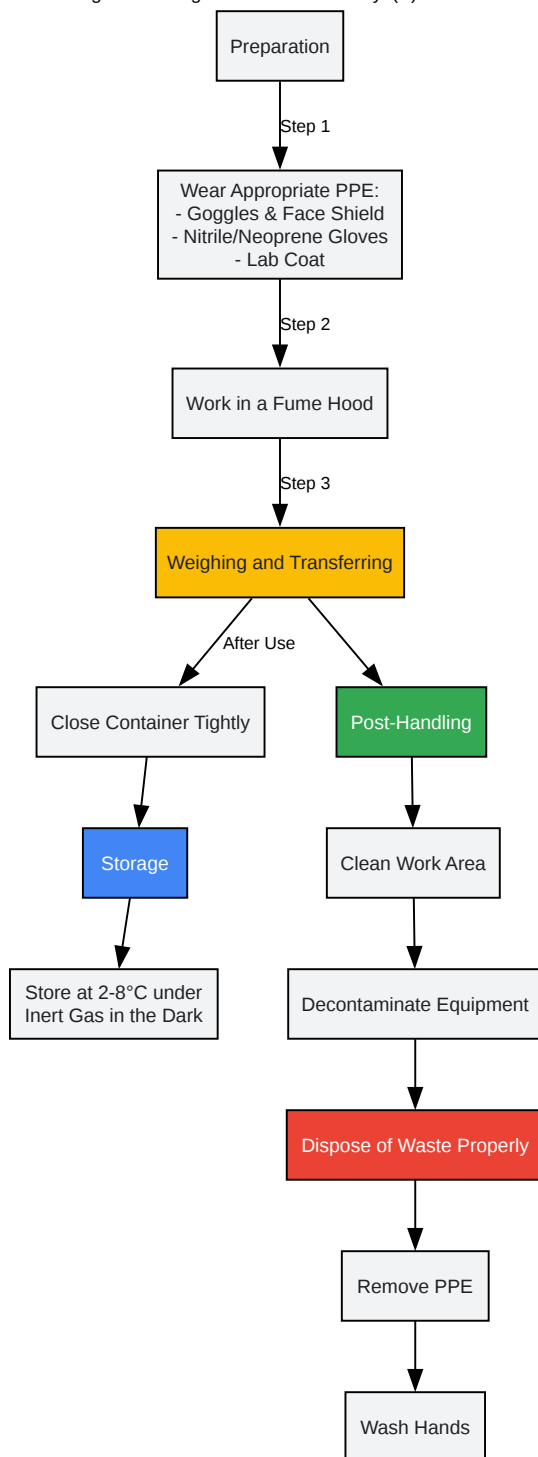
- Rinse contaminated labware (e.g., beakers, spatulas) with a suitable solvent (e.g., acetone or ethanol).
- Collect the rinsate as hazardous waste.
- After initial rinsing, wash the labware with soap and water.

5.3. Disposal of Contaminated PPE

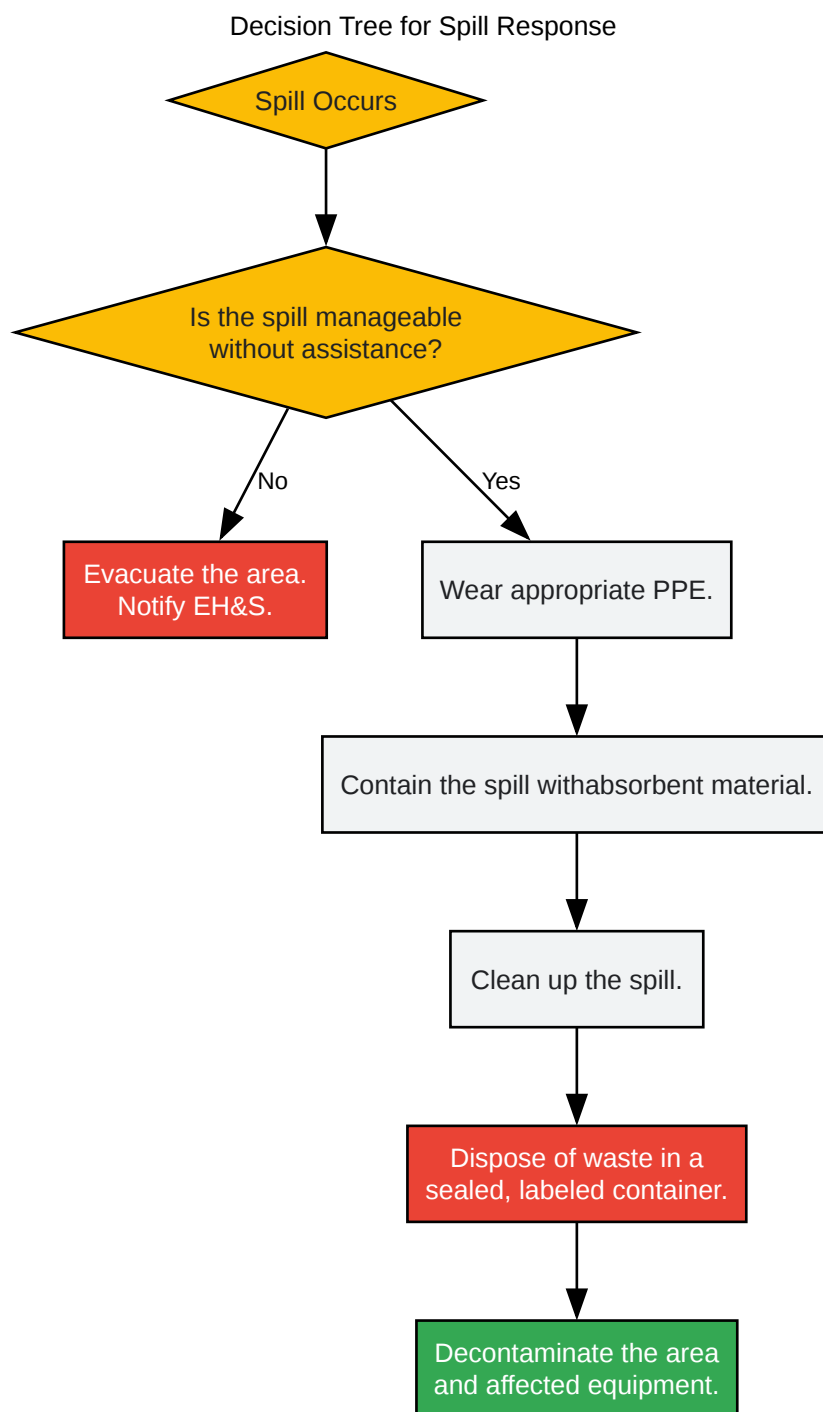
- Dispose of contaminated gloves, weigh boats, and other disposable materials in a sealed bag as solid hazardous waste.

Experimental Workflows

Safe Handling and Storage Workflow for Methyl (E)-m-nitrocinnamate

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Caption: Workflow for safe handling and storage.



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Caption: Spill response decision-making process.

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